

Long-term storage and stability of Elastatinal solutions

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Compound of Interest

Compound Name: *Elastatinal*

Cat. No.: *B1671161*

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Technical Support Center: Elastatinal

This technical support guide provides detailed information on the long-term storage and stability of **Elastatinal** solutions to assist researchers, scientists, and drug development professionals in their experimental endeavors.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **Elastatinal**?

For long-term storage, the solid form of **Elastatinal** should be stored at -20°C.[1][2] Some suppliers suggest it can be stored for up to three years under these conditions.[3] For shorter periods, it is recommended to store it under desiccating conditions, where it can be stable for up to 12 months.

Q2: What is the best solvent to prepare **Elastatinal** stock solutions?

Elastatinal is soluble in water up to 10 mM and in DMF up to 33 mg/mL.[3] The choice of solvent depends on your experimental needs and downstream applications. For biological assays, preparing a concentrated stock in a solvent like DMF or DMSO and then diluting it into an aqueous buffer is a common practice. Note that high concentrations of organic solvents like DMSO can affect enzyme stability and activity.[4]

Q3: How should I store **Elastatinal** stock solutions and for how long are they stable?

Once prepared, stock solutions should be aliquoted into tightly sealed vials to avoid repeated freeze-thaw cycles, which can degrade the product.^[3] The recommended storage conditions are:

- -80°C: Stable for up to 6 months.^{[3][5]}
- -20°C: Stable for up to 1 month.^{[3][5][6]}

Q4: My experiment with **Elastatinal** is giving inconsistent results. Could it be a stability issue?

Inconsistent results can indeed stem from compound degradation. If you suspect your **Elastatinal** solution has degraded, consider the following:

- Storage Duration: Has the solution been stored longer than the recommended period (1 month at -20°C, 6 months at -80°C)?^{[3][5]}
- Freeze-Thaw Cycles: Was the stock solution subjected to multiple freeze-thaw cycles? It is best practice to prepare single-use aliquots.^[3]
- Working Solution Stability: How long was your diluted, working solution kept at room temperature or 4°C before use? The stability in aqueous buffers at these temperatures is significantly lower. It is recommended to prepare working solutions fresh for each experiment.

Q5: Are there any visible signs of degradation in **Elastatinal** solutions?

Visible signs like color change or precipitation in a solution that was previously clear can indicate degradation or solubility issues. However, chemical degradation can occur without any visible changes. Therefore, adhering to strict storage guidelines is crucial. For critical applications, the activity of the inhibitor should be verified using a functional assay.

Data Presentation: Storage and Stability Summary

The following table summarizes the recommended storage conditions and stability periods for **Elastatinal** in both solid and solution forms based on supplier data sheets.

Form	Solvent	Storage Temperature	Maximum Stability Period	Citations
Solid (Powder)	N/A	-20°C	Up to 3 Years	[1] [2] [3]
N/A (desiccated)	-20°C	Up to 12 Months		
Stock Solution	In an appropriate solvent	-20°C	Up to 1 Month	[3] [5] [6]
In an appropriate solvent	-80°C	Up to 6 Months	[3] [5]	

Experimental Protocols

Protocol: Functional Stability Testing of **Elastatinal** Solutions

This protocol outlines a method to assess the stability of an **Elastatinal** solution over time by measuring its ability to inhibit elastase activity.

1. Objective: To determine the functional stability of a stored **Elastatinal** stock solution by comparing its inhibitory activity against a freshly prepared standard.

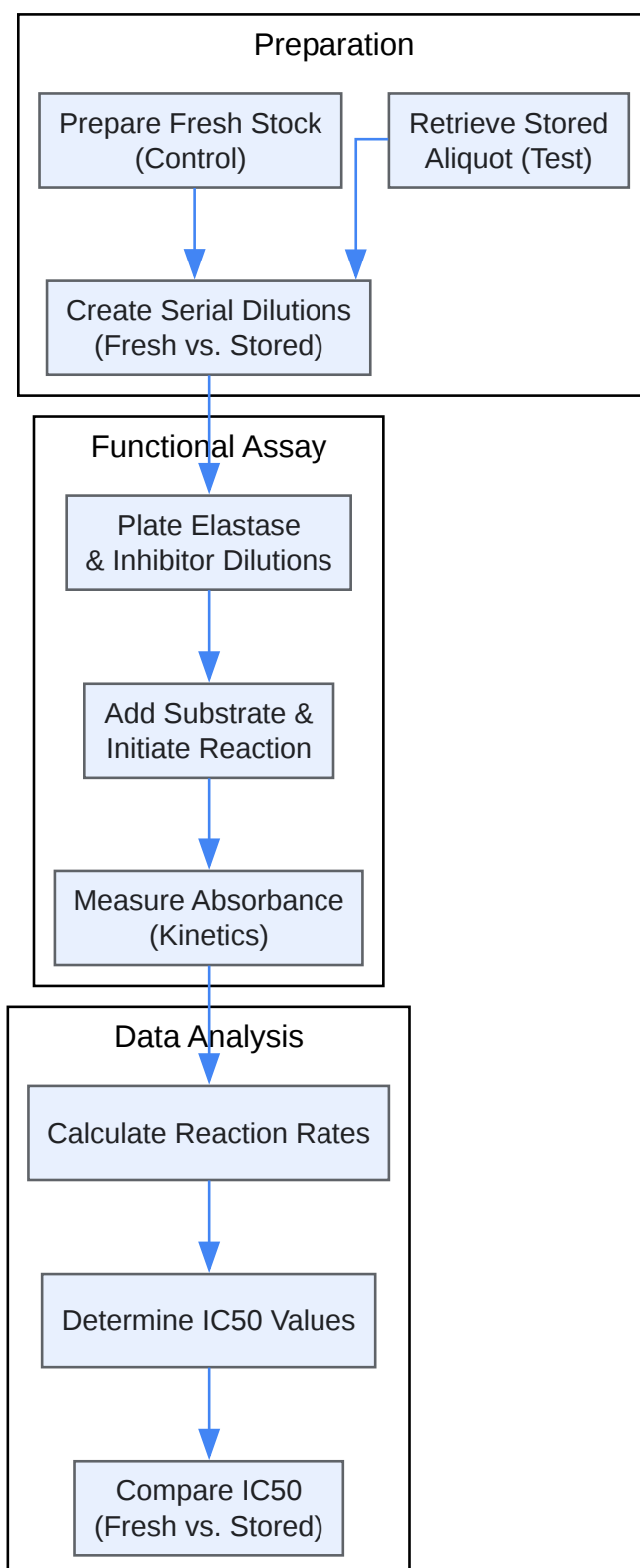
2. Materials:

- Stored **Elastatinal** stock solution (e.g., in DMSO).
- Freshly prepared **Elastatinal** powder.
- Neutrophil Elastase (human or porcine).
- Elastase substrate (e.g., N-Methoxysuccinyl-Ala-Ala-Pro-Val p-nitroanilide).
- Assay Buffer (e.g., 0.1 M HEPES, pH 7.5).
- 96-well microplate.
- Microplate reader capable of measuring absorbance at 405 nm.

3. Methodology:

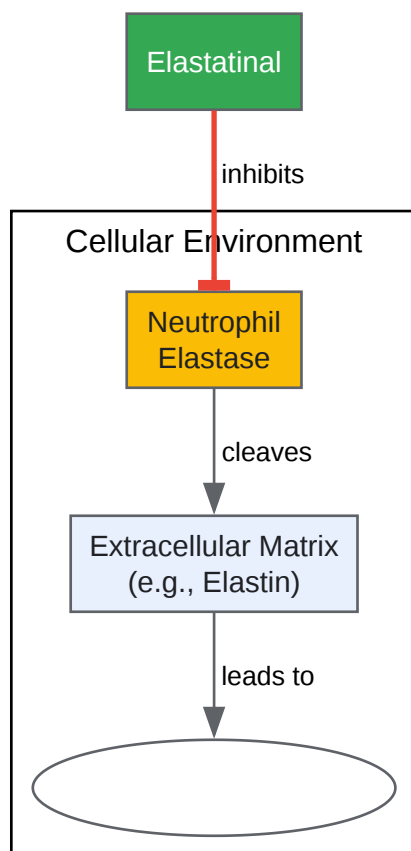
- Preparation of Standards: Prepare a fresh stock solution from **Elastatinal** powder in the same solvent as your stored solution. Create a dilution series from both the "fresh" and "stored" stocks to generate a range of inhibitor concentrations.
- Enzyme Reaction Setup:
 - In a 96-well plate, add a fixed amount of elastase enzyme to each well.
 - Add varying concentrations of the "fresh" and "stored" **Elastatinal** dilutions to the wells. Include a control well with no inhibitor.
 - Pre-incubate the enzyme and inhibitor for 15 minutes at room temperature to allow for binding.
- Initiate Reaction: Add the elastase substrate to all wells to start the reaction.
- Data Acquisition: Immediately begin reading the absorbance at 405 nm every minute for 15-30 minutes using a microplate reader. The rate of increase in absorbance is proportional to the enzyme activity.
- Analysis:
 - Calculate the rate of reaction for each concentration of the inhibitor.
 - Plot the enzyme activity (reaction rate) against the inhibitor concentration for both the "fresh" and "stored" samples.
 - Calculate the IC₅₀ (inhibitor concentration that causes 50% inhibition) for both sets of data. A significant increase in the IC₅₀ value for the "stored" solution compared to the "fresh" solution indicates degradation and loss of potency.

Visualizations



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Caption: Workflow for assessing the functional stability of **Elastatinal**.



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Caption: Mechanism of action for **Elastatinal** in preventing tissue degradation.

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References

- 1. peptidepharma.com [peptidepharma.com]
- 2. powder | Sigma-Aldrich [sigmaaldrich.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Dimethyl sulfoxide reduces the stability but enhances catalytic activity of the main SARS-CoV-2 protease 3CLpro - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
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